A Technical Guide to the Spectroscopic Characterization of Methylene Dimethanesulfonate

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Compound of Interest

Compound Name:	*Methylene dimethanesulfonate*
CAS No.:	*156-72-9*
Cat. No.:	*B087094*

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Abstract

Methylene dimethanesulfonate (CAS 15500-67-1), a key organic intermediate, is of significant interest to researchers in drug development and materials science. Its purity and structural integrity are paramount for the successful synthesis of target molecules. This in-depth technical guide provides a comprehensive analysis of the spectroscopic data for **methylene dimethanesulfonate**, focusing on Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). While experimental IR and Mass Spectrometry data are not readily available in the public domain, this guide offers a detailed theoretical analysis of the expected spectral features based on the compound's molecular structure. The available experimental NMR data is presented and interpreted. This guide is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the spectroscopic properties of **methylene dimethanesulfonate** for quality control, reaction monitoring, and structural elucidation.

Introduction

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Methylene dimethanesulfonate, with the molecular formula $C_3H_8O_6S_2$ and a molecular weight of 204.22 g/mol , is a bifunctional alkylating agent. Its structure features a central methylene group flanked by two methanesulfonate esters. This arrangement makes it a valuable building block in organic synthesis, particularly for the introduction of a methylene bridge between two nucleophilic sites. The synthesis of high-purity **methylene dimethanesulfonate** is crucial, and various synthetic routes have been reported, often involving the reaction of methanesulfonyl chloride with a suitable methylene source.[1][2]

Accurate and comprehensive spectroscopic analysis is essential to confirm the identity and purity of **methylene dimethanesulfonate**. This guide provides a detailed examination of its expected and reported spectroscopic characteristics.

Molecular Structure

A clear understanding of the molecular structure of **methylene dimethanesulfonate** is fundamental to interpreting its spectroscopic data. The molecule's structure is symmetrical, with two equivalent methyl groups and a central methylene bridge.

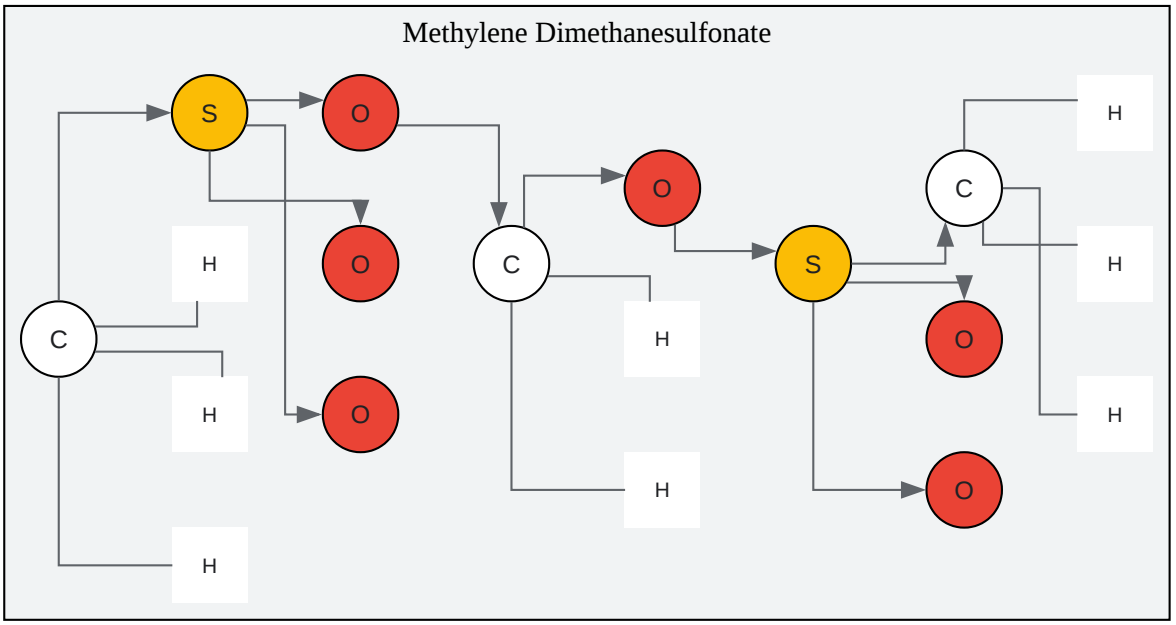

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Figure 1: Chemical structure of **Methylene Dimethanesulfonate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **methylene dimethanesulfonate**, both ^{1}H and ^{13}C NMR provide simple and informative spectra due to the molecule's symmetry.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **methylene dimethanesulfonate** is expected to show two singlets, corresponding to the two chemically distinct types of protons: the methylene protons (-O-CH_2-O-) and the methyl protons (CH_3-S-). A Chinese patent reports the ^{1}H NMR spectrum of **methylene dimethanesulfonate** in deuterated acetone, showing two singlets at δ 5.82 and 6.19 ppm.[1]

Based on established chemical shift principles, the methylene protons, being attached to a carbon atom bonded to two electron-withdrawing oxygen atoms, are expected to be more deshielded and thus appear at a higher chemical shift (further downfield) than the methyl protons. Therefore, a reasoned assignment of these signals is as follows:

Protons	Chemical Shift (δ) in Acetone-d_6 [ppm]	Multiplicity	Integration
CH_3	5.82	Singlet	6H
-O-CH_2-O-	6.19	Singlet	2H
Data sourced from CN112574167B[1]			

The integration of the signals, with a 3:1 ratio (or 6H:2H), would confirm this assignment. The absence of splitting (singlets) is consistent with the lack of adjacent, non-equivalent protons.

^{13}C NMR Spectroscopy

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The ^{13}C NMR spectrum of **methylene dimethanesulfonate** is expected to be very simple, showing only two signals corresponding to the two types of carbon atoms: the methyl carbons and the methylene carbon. The same Chinese patent provides the following ^{13}C NMR data in deuterated acetone:[1]

Carbon	Chemical Shift (δ) in Acetone-d_6 [ppm]
CH_3	68.76
-O-CH_2-O-	91.76
Data sourced from CN112574167B[1]	

The methylene carbon, being bonded to two oxygen atoms, is significantly more deshielded and appears at a much higher chemical shift compared to the methyl carbons.

Experimental Protocol: NMR Spectroscopy

A general protocol for acquiring NMR spectra of **methylene dimethanesulfonate** is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of **methylene dimethanesulfonate** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., acetone-d_6, chloroform-d, or DMSO-d_6) in a standard 5 mm NMR tube.
- Instrumentation: Acquire the spectra on a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:
  - Set the spectral width to approximately 12-16 ppm.
  - Use a 30-degree pulse angle.
  - Set the relaxation delay to 1-2 seconds.
  - Acquire a sufficient number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
  - Reference the spectrum to the residual solvent peak or an internal standard like tetramethylsilane (TMS).[3][4]

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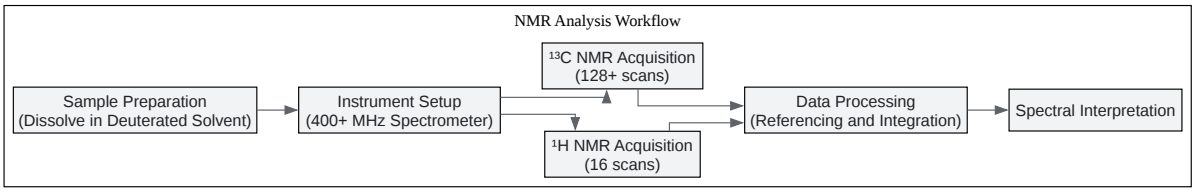
- ^{13}C NMR Acquisition:
  - Set the spectral width to approximately 200-220 ppm.
  - Use a proton-decoupled pulse sequence.
  - Acquire a larger number of scans (e.g., 128 or more) to achieve a good signal-to-noise ratio due to the lower natural abundance of ^{13}C.
  - Reference the spectrum to the solvent peak.



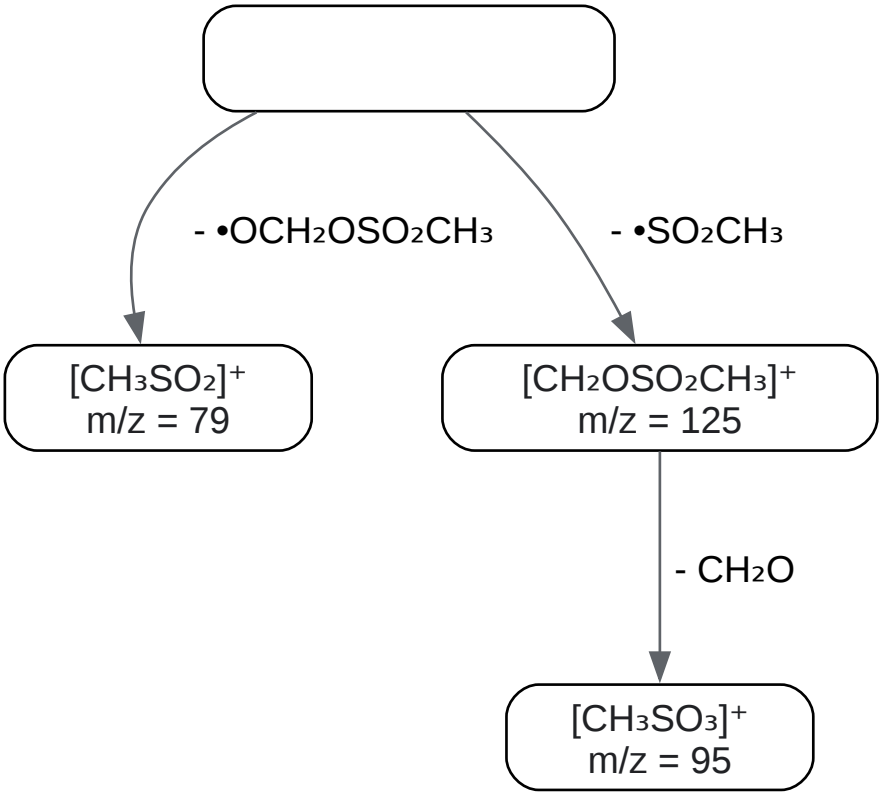


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Figure 3: Proposed mass spectrometry fragmentation of **Methylene Dimethanesulfonate**.

Interpretation of Proposed Fragments:

- m/z = 204: The molecular ion (M^+).
- m/z = 125: Loss of a methanesulfonyl radical ($\bullet SO_2CH_3$, 79 u).
- m/z = 95: Loss of a methoxy radical ($\bullet OCH_3$) from a rearranged intermediate or further fragmentation. A common fragment for methanesulfonates.
- m/z = 79: Cleavage of the O-CH_2 bond to form the methanesulfonyl cation ($[CH_3SO_2]^+$). This is often a prominent peak in the mass spectra of methanesulfonates.

Experimental Protocol: Mass Spectrometry (Theoretical)

A standard protocol for acquiring a mass spectrum of **methylene dimethanesulfonate** would be:

- Sample Introduction: Introduce the sample into the mass spectrometer, typically via a direct insertion probe for a solid or via a gas chromatograph (GC-MS) if the compound is sufficiently volatile and thermally stable.
- Ionization: Use electron ionization (EI) at 70 eV to induce fragmentation.
- Analysis: Analyze the resulting ions using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: Detect the ions and generate a mass spectrum, which is a plot of relative intensity versus mass-to-charge ratio (m/z).

Conclusion

The spectroscopic characterization of **methylene dimethanesulfonate** relies on a combination of techniques, with NMR providing the most definitive structural information currently available in the public domain. The ^1H and ^{13}C NMR spectra are simple and diagnostic, confirming the

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symmetrical nature of the molecule. While experimental IR and mass spectra are not readily accessible, a thorough understanding of the molecule's functional groups and bonding allows for a reliable prediction of its key spectroscopic features. This guide provides researchers, scientists, and drug development professionals with the necessary information to confidently identify and assess the purity of **methylene dimethanesulfonate**, ensuring the integrity of their research and development endeavors.

References

- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry, 62(21), 7512–7515.
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy. Cengage Learning.
- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds. John Wiley & Sons.
- GSRS (Global Substance Registration System). (n.d.). **METHYLENE DIMETHANESULFONATE**. Retrieved from [Link]
- Smith, D. B., Fox, B. W., Thatcher, N., Steward, W. P., Scarffe, J. H., Wagstaff, J., ... & Crowther, D. (1987). Phase I clinical trial of methylene dimethane sulfonate.
- CN112574167B. (2021). Preparation method of methylene methanedisulfonate. Google Patents.
- CN113801092B. (2022). Methylene methanedisulfonate and preparation method thereof. Google Patents.
- CN116768845A. (2023). Preparation method of methylene methane disulfonate. Google Patents.
- Eureka | Patsnap. (n.d.). Preparation method of methylene-cyclo methane-disulfonate. Retrieved from [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Methylene chloride [webbook.nist.gov]
- 3. infrared spectrum of methyl 2-hydroxybenzoate C8H8O3 prominent wavenumbers cm-1 detecting ester phenol functional groups present finger print for identification of methyl salicylate image diagram oil of wintergreen doc brown's advanced organic chemistry revision notes [docbrown.info]
- 4. Fragmentation pathways of sulphonamides under electrospray tandem mass spectrometric conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
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